

chemical characteristics of tridecyl acrylate

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An In-depth Technical Guide to the Chemical Characteristics of Tridecyl Acrylate

Introduction

Tridecyl acrylate is a specialty chemical, an ester of acrylic acid and tridecyl alcohol, belonging to the acrylate ester family.[1] It is a monomer that plays a crucial role in the synthesis of various polymers and copolymers.[2] Its chemical structure, featuring a long, branched tridecyl group linked to an acrylate group, provides an ideal combination of flexibility and chemical reactivity.[1] This monomer is utilized in the formulation of adhesives, coatings, resins, and specialty chemicals like surfactants and lubricants.[2] This guide provides a comprehensive overview of the chemical and physical properties, reactivity, experimental characterization protocols, and safety information for **tridecyl acrylate**, intended for researchers, scientists, and professionals in drug development and material science.

Chemical and Physical Properties

Tridecyl acrylate is typically a clear, colorless to slightly yellow, oily liquid at room temperature with a low, mild, or fruity odor.[1][2] It is insoluble in water but soluble in organic solvents such as benzene, toluene, and acetone.[1] The following table summarizes its key quantitative properties.



Property	Value	Source(s)
Chemical Formula	C16H30O2	[3]
Molecular Weight	254.41 g/mol	[3]
CAS Number	3076-04-8	[2]
EC Number	221-351-8	
Density	0.88 - 0.9 g/cm³ at 25°C	[3][4]
Boiling Point	150 °C at 10 mmHg; 290 to 330 °C	[2][3]
Melting Point	-20 to -75 °C	
Flash Point	118 °C to 132 °C (Open Cup)	[2][3]
Vapor Pressure	0.00027 - 0.01 mmHg at 25°C	[2]
Refractive Index	1.420 - 1.4342	[2]
Viscosity	10 cP at 25°C	[4]
pH Value	7	
Solubility in Water	Insoluble	[3]

Reactivity and Polymerization

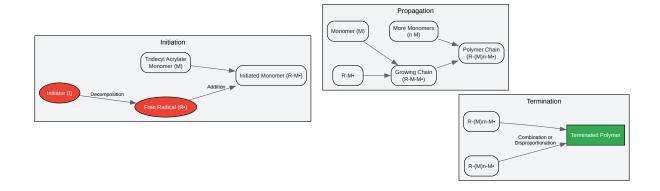
The chemical reactivity of **tridecyl acrylate** is dominated by the acrylate group, which contains a carbon-carbon double bond. This double bond allows it to readily undergo polymerization, typically through a free-radical mechanism.[1][5] It can form homopolymers or be copolymerized with other monomers like (meth)acrylic acid and its esters, vinyl acetate, styrene, and butadiene to create materials with specific properties.[6][7]

The polymerization process generally consists of three main stages: initiation, propagation, and termination.[5] During initiation, an initiator (e.g., a peroxide) generates free radicals that react with a **tridecyl acrylate** monomer, opening the double bond and creating an active radical site. [5][8] In the propagation stage, this active site reacts with additional monomers, rapidly



extending the polymer chain.[5] Termination occurs when two growing chains combine or through other reactions that deactivate the radical sites.[5][8]

Tridecyl acrylate readily reacts with electrophilic, free-radical, and nucleophilic agents.[3] It is important to note that the polymerization can be hazardous if not controlled.[3] To prevent spontaneous polymerization during storage, an inhibitor such as hydroquinone monomethyl ether (MEHQ) is typically added, and the material must be stored under air, as oxygen is required for the stabilizer to function effectively.[4][6]



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Caption: Free-radical polymerization of tridecyl acrylate.

Experimental Protocols for Characterization

The characterization of **tridecyl acrylate** involves a combination of chromatographic, spectroscopic, and physical measurement techniques to determine its identity, purity, and



properties.

Purity and Composition Analysis

Methodology: High-Performance Liquid Chromatography (HPLC)

HPLC is a robust method for determining the purity of acrylate monomers and quantifying them in various materials.[9][10]

- Sample Preparation: Prepare a stock solution of **tridecyl acrylate** in a suitable solvent like methanol or acetonitrile. Create a series of calibration standards by diluting the stock solution. For solid samples (e.g., polymers), extract the monomer using ultrasonic extraction with methanol.[9]
- Instrumentation: Use an HPLC system equipped with a Diode Array Detector (DAD) and a suitable column, such as a C18 column (e.g., ZORBAX SB-AQ, 250 mm × 4.6 mm, 5 μm).[9]
- Chromatographic Conditions:
 - Mobile Phase: A gradient elution using a mixture of water and acetonitrile is typically effective.[9]
 - Flow Rate: Set to a standard rate, for example, 1.0 mL/min.
 - Column Temperature: Maintain at a constant temperature, e.g., 30°C.
 - Detection Wavelength: Monitor at a wavelength appropriate for the acrylate chromophore, typically around 205-210 nm.
- Analysis: Inject the prepared standards and samples. Identify the tridecyl acrylate peak by
 its retention time and quantify it by comparing its peak area to the calibration curve.[10]

Gas Chromatography (GC) and GC-Mass Spectrometry (GC-MS) can also be used, but challenges may arise due to the low volatility and potential for self-polymerization of acrylates at high temperatures.[9]

Structural Elucidation



Methodology: Nuclear Magnetic Resonance (NMR) Spectroscopy

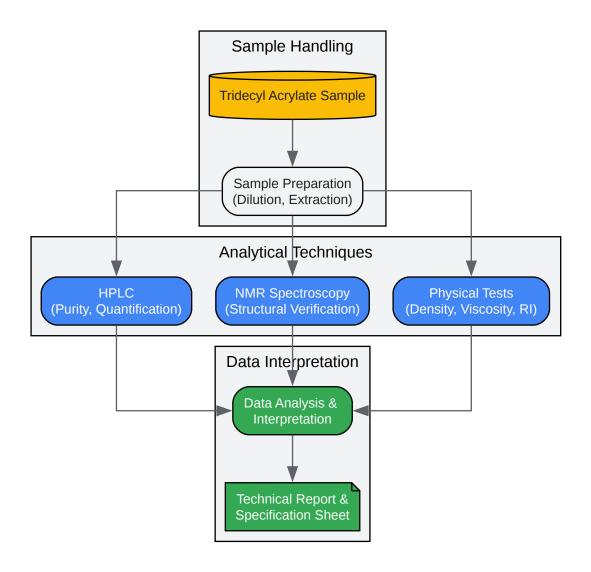
NMR is used to confirm the chemical structure of the monomer and to analyze the microstructure of polymers derived from it.

- Sample Preparation: Dissolve a small amount of the **tridecyl acrylate** sample in a deuterated solvent (e.g., CDCl₃).
- Data Acquisition: Acquire ¹H NMR and ¹³C NMR spectra using a standard NMR spectrometer.
- Analysis: Analyze the chemical shifts, integration values, and coupling patterns to confirm
 the presence of the acrylate vinyl protons, the ester carbonyl group, and the long alkyl chain
 of the tridecyl group.

Physical Property Determination

- Density: Measured using a pycnometer or a digital density meter at a controlled temperature (e.g., 25°C).[4]
- Viscosity: Determined using a viscometer (e.g., a Brookfield viscometer) at a specified temperature.[4]
- Refractive Index: Measured with a refractometer at a controlled temperature.
- Boiling and Melting Points: Determined using standard laboratory apparatus or differential scanning calorimetry (DSC).





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Caption: Experimental workflow for **tridecyl acrylate** characterization.

Safety and Handling

Tridecyl acrylate requires careful handling due to its potential health hazards. It is classified as causing skin irritation and serious eye irritation.[3] It may also cause an allergic skin reaction and respiratory irritation.[3] Some data suggests it can be fatal if swallowed.[3]

 Personal Protective Equipment (PPE): Wear protective gloves, safety glasses, and appropriate laboratory clothing.[11]



- Handling: Avoid breathing vapor or mist.[11] Use in a well-ventilated area. Contaminated
 work clothing should not be allowed out of the workplace.[11]
- Storage: Store in a cool, well-ventilated place away from heat and direct sunlight. To prevent polymerization, **tridecyl acrylate** must be stored under air and not under inert gases, as oxygen is required for the stabilizer to be effective.[6] The storage temperature should not exceed 35°C.[6]
- First Aid:
 - Skin Contact: Wash with plenty of soap and water. If skin irritation or rash occurs, seek medical attention.[11]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[12]
 - Inhalation: Move the person to fresh air and keep them comfortable for breathing.[12]
 - Ingestion: If symptoms persist, consult a doctor.[12]

Conclusion

Tridecyl acrylate is a versatile monomer with a unique set of properties derived from its long alkyl chain and reactive acrylate functionality. Its low water solubility, wide liquid range, and ability to polymerize make it a valuable component in a diverse range of applications. A thorough understanding of its chemical characteristics, reactivity, and handling requirements, as outlined in this guide, is essential for its safe and effective use in research and industrial settings.

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